

Application Notes and Protocols for N-Nitrosohexamethyleneimine

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Compound of Interest

Compound Name: *N-Nitrosohexamethyleneimine*

CAS No.: 932-83-2

Cat. No.: B1214600

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer

N-Nitrosohexamethyleneimine (NHEX) is a potent carcinogen and should be handled with extreme caution by trained personnel only in a designated laboratory setting with appropriate engineering controls and personal protective equipment. The information provided herein is for research and development purposes and does not constitute a recommendation for its use. Users are responsible for conducting their own risk assessments and adhering to all applicable safety regulations.

Introduction

N-Nitrosohexamethyleneimine (NHEX) is a cyclic N-nitrosamine that has been identified as a probable human carcinogen.[1][2] It belongs to a class of compounds that are of significant concern in the pharmaceutical industry due to their potential presence as impurities in drug products.[3] NHEX can be formed from the nitrosation of hexamethyleneimine, a reaction that can occur under certain manufacturing conditions or even endogenously.[2] This document

provides detailed application notes and protocols for the safe handling, use, and disposal of NHEX in a laboratory setting.

Physicochemical and Toxicological Data

A summary of the key physicochemical and toxicological properties of **N-Nitrosohexamethyleneimine** is presented below.

Table 1: Physicochemical Properties of **N-Nitrosohexamethyleneimine**

Property	Value	Reference
IUPAC Name	1-nitrosoazepane	[2]
Synonyms	N-Nitrosohexamethylenimine, N-Nitrosoperhydroazepine	[2]
CAS Number	932-83-2	[2]
Molecular Formula	C ₆ H ₁₂ N ₂ O	[2]
Molecular Weight	128.17 g/mol	[2]
Appearance	Yellow liquid	[2]
Boiling Point	233 °C (lit.)	[3]
Density	1.06 g/mL at 25 °C (lit.)	[3]
Vapor Pressure	0.45 mmHg	[2]
Water Solubility	12.82 g/L (24 °C)	[4]

Table 2: Toxicological Data for **N-Nitrosohexamethyleneimine**

Parameter	Value	Species	Route of Administration	Reference
LD50	336 mg/kg	Rat	Oral	[4]
Carcinogenicity	Probable human carcinogen	N/A	N/A	[1][2]
Target Organs for Carcinogenicity	Liver, esophagus, nasal turbinates	Rat, Mouse	Oral, Subcutaneous	[2][5]

Safety and Handling Precautions

Due to its carcinogenic nature, all work with **N-Nitrosohexamethyleneimine** must be conducted in a designated area within a certified chemical fume hood.[6][7] Access to this area should be restricted to authorized personnel who have received specific training on the hazards of and safe handling procedures for this compound.

Personal Protective Equipment (PPE)

A comprehensive set of personal protective equipment must be worn at all times when handling NHEX.[6][7][8]

- **Gloves:** Two pairs of chemically resistant gloves (e.g., nitrile) should be worn. Change gloves immediately if contaminated.
- **Lab Coat:** A disposable, solid-front lab coat.
- **Eye Protection:** Chemical safety goggles and a face shield.
- **Respiratory Protection:** A respirator with an appropriate cartridge for organic vapors and particulates may be required based on the risk assessment of the specific procedure.[8]

Engineering Controls

- **Chemical Fume Hood:** All manipulations of NHEX, including weighing, solution preparation, and transfers, must be performed inside a certified chemical fume hood with a face velocity of at least 100 feet per minute.[6]

- Designated Work Area: The work area within the fume hood should be covered with disposable absorbent pads to contain any potential spills.^[6]

Spill and Emergency Procedures

- Spill Kit: A spill kit specifically for carcinogenic materials should be readily available.
- Small Spills: For small spills within the fume hood, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for hazardous waste disposal. Decontaminate the area with a suitable decontamination solution (see Section 6).
- Large Spills: In the event of a large spill, evacuate the area immediately and contact the institution's emergency response team.
- Personal Exposure: In case of skin contact, immediately wash the affected area with soap and water for at least 15 minutes. For eye contact, flush with copious amounts of water for at least 15 minutes and seek immediate medical attention. If inhaled, move to fresh air and seek medical attention.

Experimental Protocols

Protocol for Preparation of a Standard Solution

This protocol outlines the preparation of a 1 mg/mL stock solution of **N-Nitrosohexamethyleneimine** in methanol.

Materials:

- **N-Nitrosohexamethyleneimine** (neat material)
- Methanol (HPLC grade)
- Calibrated analytical balance
- Volumetric flasks (e.g., 10 mL)
- Pipettes and pipette tips
- Amber vials with PTFE-lined caps

Procedure:

- Perform all steps in a certified chemical fume hood.
- Don all required PPE.
- Tare a clean, dry amber vial on the analytical balance.
- Carefully transfer approximately 10 mg of **N-Nitrosohexamethyleneimine** to the tared vial using a clean spatula. Record the exact weight.
- Using a pipette, add a small amount of methanol to the vial to dissolve the NHEX.
- Quantitatively transfer the dissolved NHEX to a 10 mL volumetric flask.
- Rinse the vial several times with methanol and add the rinsings to the volumetric flask.
- Bring the flask to volume with methanol.
- Cap the flask and invert it several times to ensure a homogenous solution.
- Transfer the solution to an amber vial, label it clearly with the compound name, concentration, solvent, date of preparation, and appropriate hazard warnings.
- Store the solution at 2-8°C in a designated and locked storage area.

Protocol for Administration in Animal Studies (Oral Gavage)

This protocol is a general guideline for the oral administration of NHEX to rodents and should be adapted and approved by the institution's Institutional Animal Care and Use Committee (IACUC).^[7]

Materials:

- **N-Nitrosohexamethyleneimine** solution in a suitable vehicle (e.g., corn oil)
- Rodents (species and strain as per study design)

- Gavage needles appropriate for the animal size
- Syringes
- Personal protective equipment (as described in Section 3.1)
- Biological safety cabinet (Class II) or designated fume hood for animal procedures[7]

Procedure:

- All animal procedures must be conducted within a certified biological safety cabinet or a designated chemical fume hood.[7]
- Animal handlers must wear the prescribed PPE.[7]
- Prepare the dosing solution of NHEX in the appropriate vehicle at the desired concentration.
- Accurately draw the calculated dose into a syringe fitted with a gavage needle.
- Gently restrain the animal and administer the dose via oral gavage.
- Observe the animal for any immediate adverse reactions.
- Dispose of all contaminated materials (syringes, needles, gloves, etc.) as hazardous waste. Needles should be placed in a sharps container destined for incineration.[6]
- Animal cages and bedding are considered contaminated for at least three days following administration and must be handled as hazardous waste.[7] Cage changes should be performed in a biological safety cabinet.[7]

Analytical Protocol for Detection by LC-MS/MS

This protocol provides a general framework for the detection and quantification of **N-Nitrosohexamethyleneimine** in a drug substance using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). Method development and validation are required for specific applications.[3][4][9]

Instrumentation:

- High-Performance Liquid Chromatograph (HPLC)
- Tandem Mass Spectrometer (MS/MS) with an appropriate ionization source (e.g., Electrospray Ionization - ESI or Atmospheric Pressure Chemical Ionization - APCI)

Chromatographic Conditions (Example):

- Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in methanol
- Gradient: A suitable gradient to achieve separation from matrix components.
- Flow Rate: 0.3 mL/min
- Column Temperature: 40 °C
- Injection Volume: 5 μ L

Mass Spectrometry Conditions (Example - to be optimized):

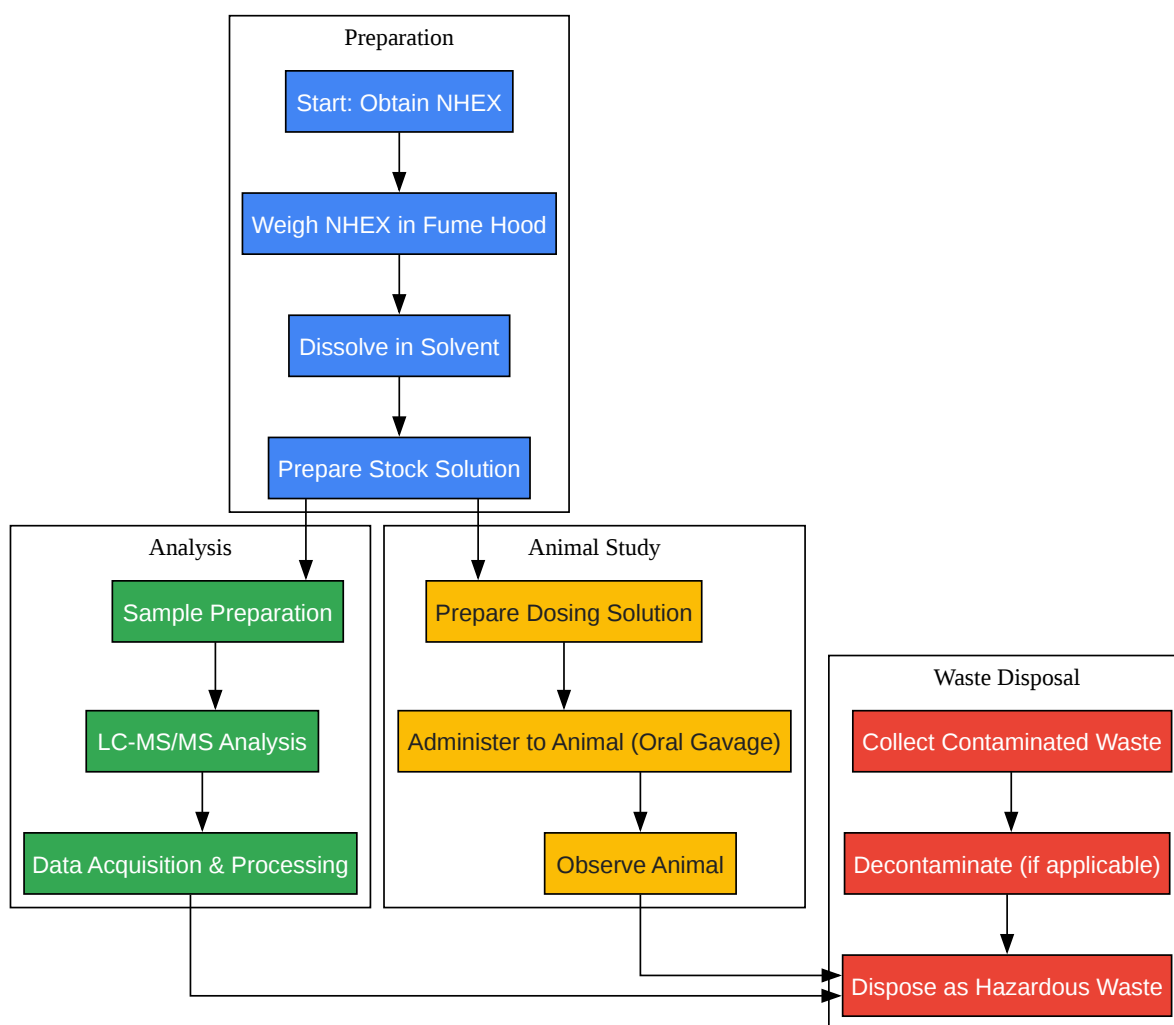
- Ionization Mode: Positive ESI or APCI
- Multiple Reaction Monitoring (MRM) Transitions:
 - Precursor Ion (m/z): 129.1
 - Product Ions (m/z): To be determined through infusion and fragmentation experiments.
- Source Parameters: Optimize parameters such as capillary voltage, source temperature, and gas flows for maximum sensitivity.

Sample Preparation (Example for a Drug Substance):

- Accurately weigh approximately 50 mg of the drug substance into a centrifuge tube.
- Add a suitable extraction solvent (e.g., methanol or a mixture of methanol and water).

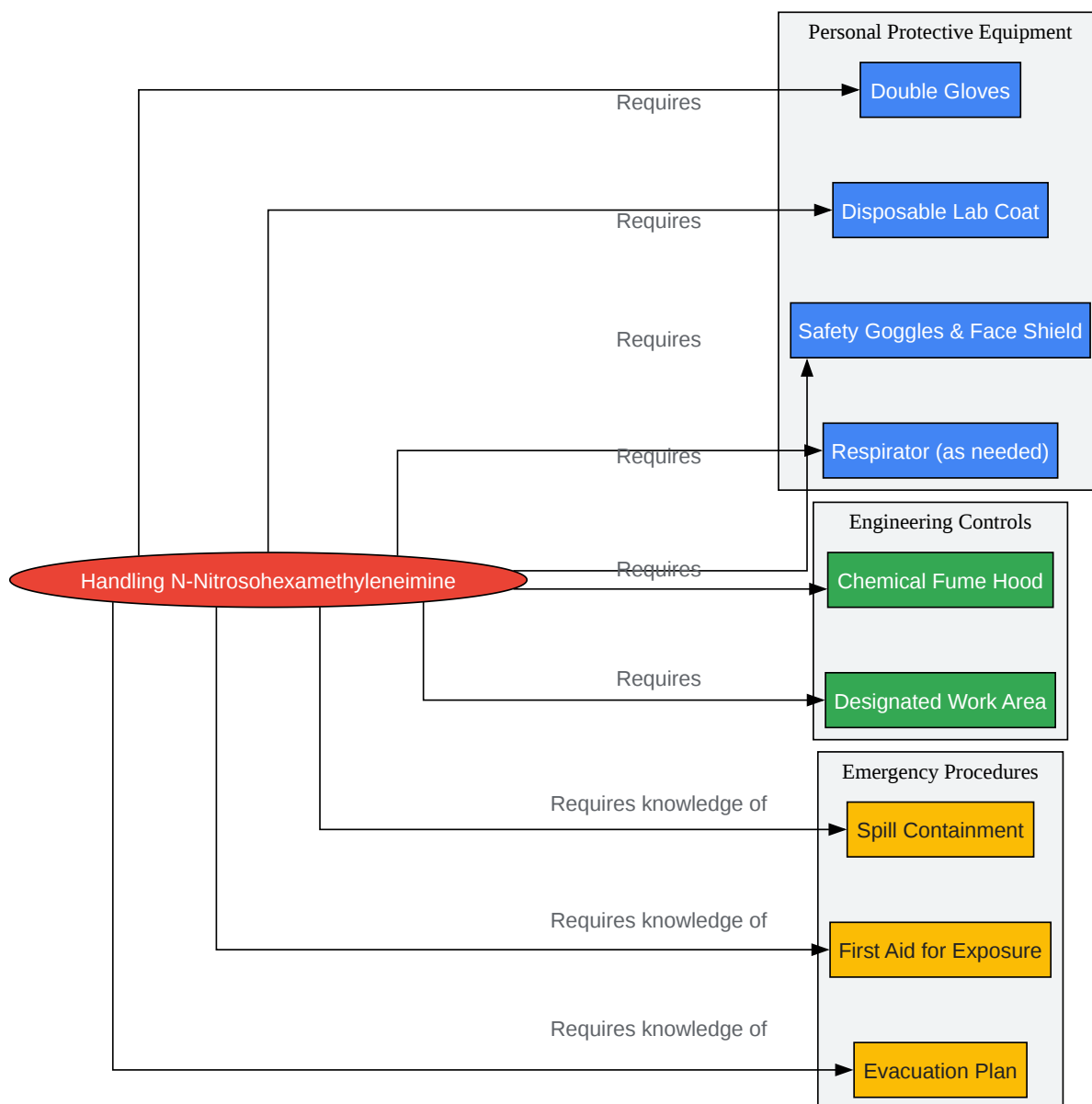
- Vortex to dissolve the sample.
- Centrifuge to precipitate any undissolved excipients.
- Transfer the supernatant to an autosampler vial for analysis.

Visualizations



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Caption: General experimental workflow for handling **N-Nitrosohexamethyleneimine**.



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